

Essential Safety and Operational Guide for Handling (3-Cyclopropylisoxazol-5-yl)methanol

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Compound of Interest

Compound Name: (3-Cyclopropylisoxazol-5-yl)methanol

Cat. No.: B597872

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **(3-Cyclopropylisoxazol-5-yl)methanol**. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **(3-Cyclopropylisoxazol-5-yl)methanol**
- CAS Number: 1060817-48-2
- Molecular Formula: C₇H₉NO₂[\[1\]](#)
- Molecular Weight: 139.15[\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

Based on safety data for analogous isoxazole and methanol compounds, **(3-Cyclopropylisoxazol-5-yl)methanol** should be handled with caution. The GHS classification for a similar compound includes the H301 "Toxic if swallowed" hazard statement, indicated by the GHS06 pictogram (skull and crossbones) and the "Danger" signal word.[\[1\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure via inhalation, skin contact, and eye contact.[\[2\]](#)

PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles (compliant with EN 166) or a full-face shield. [2] [3]	Protects against splashes and vapors that can cause serious eye irritation or damage. [4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling. [2] [5] [6]	Prevents skin absorption, which is a potential route of exposure for methanol-related compounds. [2]
Body Protection	Long-sleeved laboratory coat or chemical-resistant overalls. [3] [7]	Minimizes skin contact with spills or splashes. For larger quantities or risk of significant exposure, a chemical-resistant suit may be necessary.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required. [5] [8] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges (e.g., for organic vapors) is necessary. [2] [5] For high concentrations, a supplied-air respirator (SAR) or self-contained breathing apparatus (SCBA) is recommended. [9]	Prevents inhalation of potentially toxic vapors or aerosols. [6]

Operational Plan: Handling and Storage

Handling Procedures

- Ventilation: Always handle **(3-Cyclopropylisoxazol-5-yl)methanol** in a well-ventilated area, preferably within a chemical fume hood.[5][8]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing. Do not breathe vapors or mist.[6][8]
- Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the handling area.[8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. The compound may be flammable.[4][8] Use explosion-proof electrical and lighting equipment.[4][8]
- Static Discharge: Take precautionary measures against static discharge.[8]

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][8]
- Storage Area: Store in a locked, designated area for toxic chemicals.[8]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]

Emergency Procedures and First Aid

Immediate response is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes. [5] [6] [8] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. [5] [8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [5] [8] Seek immediate medical attention.

Disposal Plan

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

Spill and Leak Cleanup

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as outlined in Section 1. Ensure adequate ventilation.[\[5\]](#)
- Containment: Prevent the chemical from entering drains or waterways.[\[4\]](#)[\[5\]](#)
- Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[\[5\]](#) Do not create dust.
- Decontamination: Clean the spill area thoroughly with a suitable solvent.

Waste Disposal

- Containerization: Collect waste material in a clearly labeled, sealed container.
- Procedure: Dispose of the chemical and its container through a licensed waste disposal company. Do not dispose of it with normal laboratory trash or down the drain.

Logical Workflow for Handling (3-Cyclopropylisoxazol-5-yl)methanol

Please note that I am unable to generate diagrams using Graphviz (DOT language). The following is a textual description of the logical workflow.

Caption: Workflow for Safe Handling of (3-Cyclopropylisoxazol-5-yl)methanol.

- Preparation:
 - Review the Safety Data Sheet (if available) and this handling guide.
 - Identify the location of all safety equipment (fume hood, safety shower, eyewash station, fire extinguisher).
 - Don the required Personal Protective Equipment (PPE).
- Handling:
 - Work within a certified chemical fume hood.
 - Carefully measure and dispense the required amount of the chemical.
 - Keep the container closed when not in use.
- Post-Handling:
 - Securely close the primary container.
 - Decontaminate the work area.

- Properly remove and dispose of contaminated PPE.
- Wash hands thoroughly.
- Storage & Disposal:
 - Return the chemical to its designated, secure storage location.
 - Dispose of any chemical waste in the appropriate, labeled waste container.
 - Follow institutional guidelines for waste pickup and disposal.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling (3-Cyclopropylisoxazol-5-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b597872#personal-protective-equipment-for-handling-3-cyclopropylisoxazol-5-yl-methanol>]

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